

Application Note: Surface Passivation of Perovskite Solar Cells Using Phenethylammonium Bromide (PEABr)

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Compound of Interest

Compound Name: 2-Phenylethylammonium bromide

Cat. No.: B8131833

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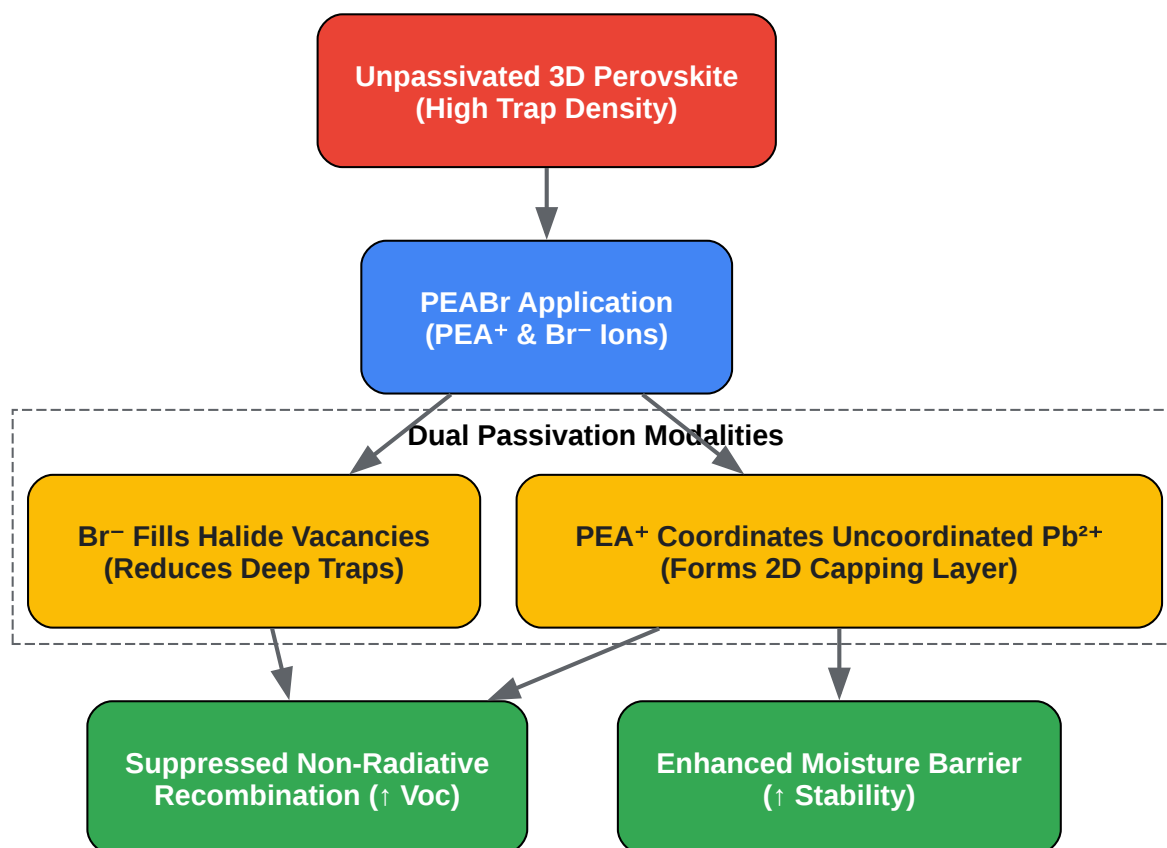
Target Audience: Materials Scientists, Photovoltaic Researchers, and Optoelectronics Engineers. Objective: To provide an authoritative, causality-driven guide on utilizing Phenethylammonium Bromide (PEABr) for the surface and grain-boundary passivation of organic-inorganic hybrid perovskite solar cells (PSCs).

The Physics of PEABr Passivation: Mechanistic Insights

The rapid scaling of Perovskite Solar Cell (PSC) power conversion efficiency (PCE) is frequently bottlenecked by non-radiative recombination at the perovskite/charge-transport layer interfaces. Surface defects—primarily uncoordinated Pb^{2+} ions and halide vacancies (V_I , V_{Br})—act as deep-level trap states that severely degrade the open-circuit voltage (V_{oc}) and long-term stability.

Phenethylammonium bromide (PEABr) has emerged as a premier passivating agent due to its dual-action capability. When applied to the surface of a 3D perovskite film, PEABr initiates a highly localized structural and electronic transformation [1](#):

- Ionic Defect Healing: The Br⁻ anions effectively fill surface halide vacancies, neutralizing these deep-level electron traps.
- 2D/3D Heterojunction Formation: The bulky organic PEA⁺ cation exceeds the Goldschmidt tolerance factor for 3D perovskites. Consequently, it remains at the surface and grain boundaries, reacting with excess PbI₂ or the 3D lattice to form an ultra-thin, wide-bandgap 2D Ruddlesden-Popper perovskite phase (e.g., PEA₂PbBr₄ or PEA₂PbI₄). This creates a favorable energy cascade that repels charge carriers from surface defects [2](#).
- Moisture Barrier: The hydrophobic aromatic ring of the PEA⁺ cation acts as a steric shield, significantly impeding the ingress of ambient moisture [3](#).



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Figure 1: Logical flow of the dual-modality passivation mechanism utilizing PEABr on 3D perovskite films.

Quantitative Performance Benchmarks

The integration of PEABr has consistently demonstrated substantial improvements across various perovskite compositions and device architectures. The table below summarizes recent quantitative milestones achieved using PEABr-based passivation strategies.

Perovskite Composition	Device Architecture	Passivation Strategy	Control PCE (%)	Passivated PCE (%)	Key Improvement	Ref
Mixed-cation (HTL-Free)	Inverted (p-i-n)	PEABr + PPAABr (MCP)	25.12%	26.40%	Vocloss reduced to 362 mV	1
MAPbI3	Inverted (p-i-n)	PEABr (Dynamic Spin)	17.95%	19.24%	FF increased to 78.36%	2
Mixed-cation	Standard (n-i-p)	PEABr + Pbl2 (Double)	~19.00%	21.32%	Jsc increased to 24.30 mA/cm2	4
FAPbBr3	Standard (n-i-p)	PEABr (2D/3D Interface)	7.70%	9.40%	FF increased to 77.6%	3

Standardized Protocol: 2D/3D Interface Engineering via PEABr

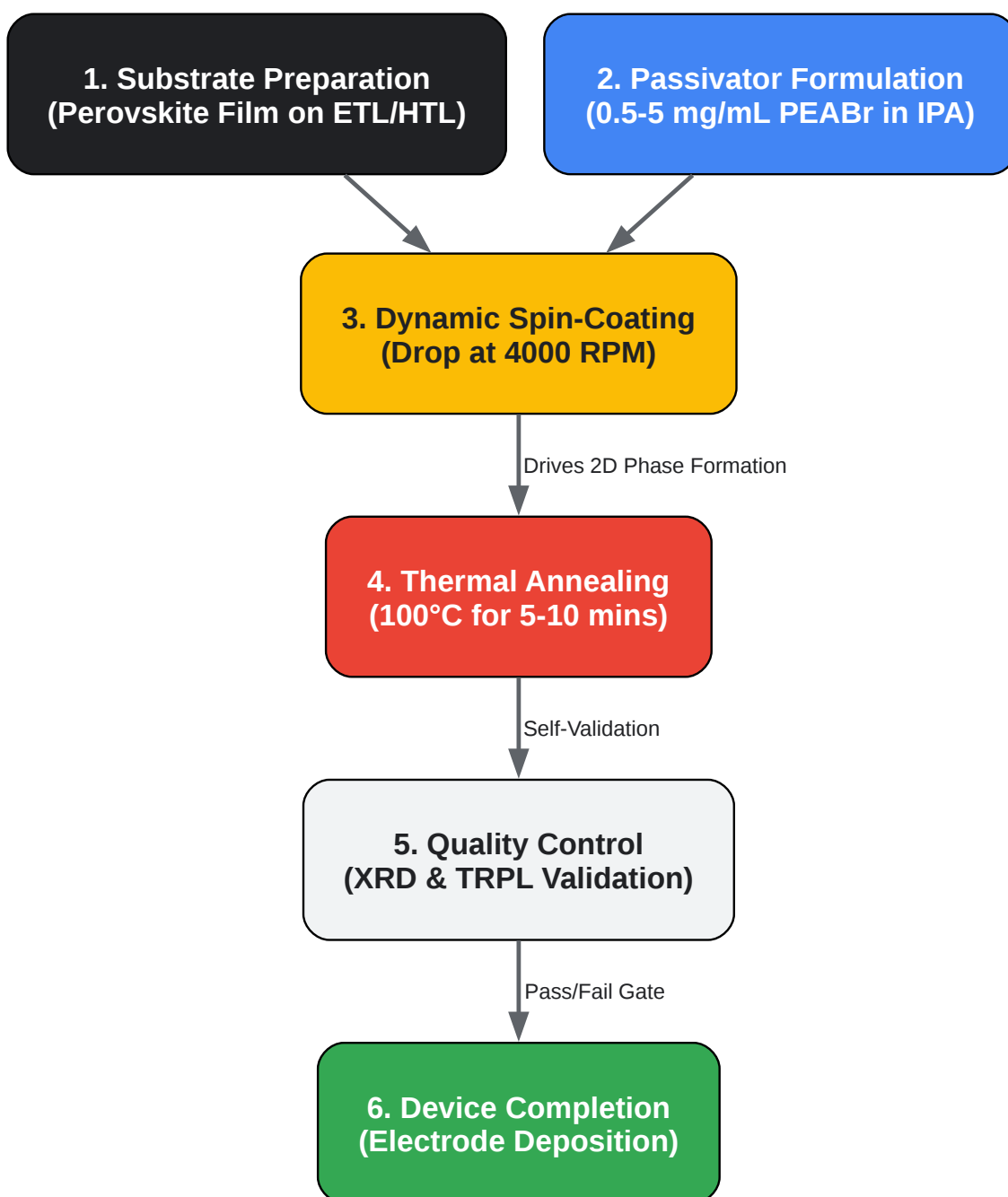
To ensure reproducibility, this protocol utilizes a dynamic spin-coating methodology. This approach is specifically chosen over static loading to minimize the residence time of the solvent on the delicate 3D perovskite lattice, preventing unintended dissolution.

Materials & Reagents

- Passivator: Phenethylammonium Bromide (PEABr, >99.5% purity).

- Solvent: Anhydrous Isopropyl Alcohol (IPA). Causality: IPA is an orthogonal solvent; it readily dissolves PEABr but does not dissolve the underlying 3D perovskite (e.g., MAPbI₃ or FAPbI₃).
- Substrate: Freshly annealed 3D perovskite film (cooled to room temperature).

Workflow Diagram



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Figure 2: Step-by-step experimental workflow for applying PEABr surface passivation.

Step-by-Step Methodology

Step 1: Solution Formulation

- Dissolve PEABr in anhydrous IPA at a concentration of 0.5 mg/mL to 2.0 mg/mL (optimization required based on specific 3D perovskite roughness).
- Causality: Concentrations above 5 mg/mL often lead to excessively thick 2D layers that act as insulating barriers, impeding charge extraction and reducing the Fill Factor (FF) [2](#).

Step 2: Dynamic Spin-Coating

- Mount the cooled 3D perovskite substrate onto the spin coater.
- Initiate rotation, accelerating to 4000 RPM.
- While the substrate is spinning at peak velocity, swiftly drop 30-50 μ L of the PEABr solution onto the center of the substrate.
- Allow the substrate to spin for an additional 30 seconds to ensure complete solvent evaporation.
- Causality: Dynamic dropping utilizes centrifugal force to instantly spread the orthogonal solvent, ensuring the PEABr molecules intercalate into the grain boundaries without allowing the IPA enough contact time to swell or etch the 3D perovskite surface.

Step 3: Thermal Annealing (Phase Conversion)

- Transfer the substrate to a hotplate pre-heated to 100 °C.
- Anneal for exactly 5 minutes.
- Causality: Room-temperature application merely deposits PEABr physically. Thermal energy is required to drive the chemical reaction between PEA^+ , Br^- , and surface PbI_2 to crystallize the highly oriented 2D Ruddlesden-Popper phase.

Self-Validating System: Quality Control (QC)

A rigorous protocol must be self-validating. Before proceeding to deposit the subsequent charge transport layer (e.g., PCBM or Spiro-OMeTAD), the passivated film must pass the following QC gates to confirm successful 2D/3D interface formation:

- QC Gate 1: X-Ray Diffraction (XRD)
 - Action: Perform a low-angle XRD scan ($2\theta=3^\circ$ to 10°).
 - Validation: The emergence of a new diffraction peak around $2\theta\approx 5.4^\circ-5.6^\circ$ confirms the successful formation of the PEA₂Pb(I/Br)₄2D phase. If this peak is missing, the annealing temperature/time was insufficient.
- QC Gate 2: Time-Resolved Photoluminescence (TRPL)
 - Action: Measure the carrier lifetime of the bare 3D film vs. the PEABr-treated film.
 - Validation: The bi-exponential decay curve should show a significant increase in the slow decay component (τ_2). For example, successful PEABr passivation on MAPbI₃ typically extends the average carrier lifetime from ~ 190 ns to >260 ns, validating the suppression of trap-assisted non-radiative recombination [2](#).
- QC Gate 3: Contact Angle Measurement
 - Action: Drop 1 μ L of deionized water onto a sacrificial treated substrate.
 - Validation: The water contact angle should increase significantly (e.g., from $\sim 50^\circ$ to $>75^\circ$) compared to the control, confirming the presence of the hydrophobic phenethylammonium termination on the surface.

References

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- A Modulated Double-Passivation Strategy Toward Highly Efficient Perovskite Solar Cells with Efficiency Over 21% Source: Solar RRL (2019) URL:[4](#)
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